

Mass Spectrometric Analysis of Methyl 4,5-dimethyl-2-nitrobenzoate: A Comparative Guide

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Compound of Interest

Compound Name: *Methyl 4,5-dimethyl-2-nitrobenzoate*

Cat. No.: *B1394992*

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In the landscape of analytical chemistry, mass spectrometry stands as a cornerstone technique for the elucidation of molecular structures. This guide provides a comparative analysis of the mass spectrum of **Methyl 4,5-dimethyl-2-nitrobenzoate** against its structural isomers. The presented data and methodologies are intended to assist researchers, scientists, and drug development professionals in the interpretation of mass spectra for nitroaromatic compounds.

Comparative Fragmentation Analysis

The mass spectrum of a compound provides a unique fingerprint based on its fragmentation pattern upon ionization. While specific experimental mass spectral data for **Methyl 4,5-dimethyl-2-nitrobenzoate** is not widely available in public databases, its fragmentation can be predicted based on the behavior of analogous structures. The primary fragmentation pathways for nitroaromatic esters typically involve the loss of the alkoxy group from the ester, the nitro group, and cleavages associated with the ester functionality.^[1]

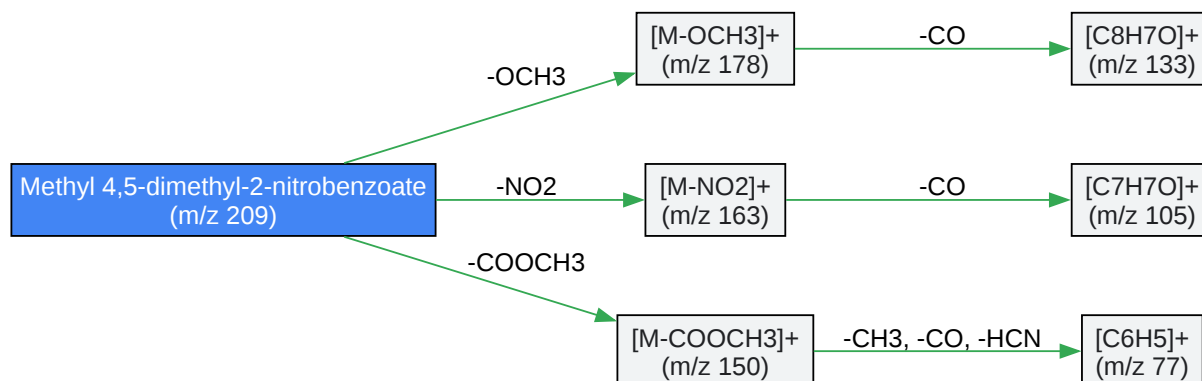
The following table summarizes the key mass-to-charge (m/z) values and relative abundances for the major fragments observed in the electron ionization (EI) mass spectra of several isomers of **Methyl 4,5-dimethyl-2-nitrobenzoate**. This comparative data highlights how the position of substituents on the benzene ring influences the fragmentation pattern.

Compound	Molecular Ion (M+) [m/z]	[M-OCH ₃] ⁺ [m/z]	[M-NO ₂] ⁺ [m/z]	[M-COOCH ₃] ⁺ [m/z]	Other Key Fragments [m/z]
Methyl 4,5-dimethyl-2-nitrobenzoate	209	178	163	150	133, 105, 77
Methyl 4-nitrobenzoate [2]	181	150	135	122	104, 76, 50
Methyl 3-nitrobenzoate [3] [4]	181	150	135	122	104, 76, 50
Methyl 3-methyl-4-nitrobenzoate [5]	195	164	149	136	118, 90, 64
Methyl 2-methyl-3-nitrobenzoate [6]	195	164	149	136	118, 90, 64

Note: The fragmentation data for **Methyl 4,5-dimethyl-2-nitrobenzoate** is predicted based on common fragmentation patterns for this class of compounds.

Predicted Fragmentation Pathway of Methyl 4,5-dimethyl-2-nitrobenzoate

The fragmentation of **Methyl 4,5-dimethyl-2-nitrobenzoate** under electron ionization is initiated by the removal of an electron to form the molecular ion (m/z 209). This high-energy species then undergoes a series of fragmentation events to yield smaller, more stable ions. The logical flow of these fragmentations can be visualized as a pathway.



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Caption: Predicted electron ionization fragmentation pathway of **Methyl 4,5-dimethyl-2-nitrobenzoate**.

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

The following is a general protocol for the analysis of a semi-volatile organic compound like **Methyl 4,5-dimethyl-2-nitrobenzoate** using Gas Chromatography-Mass Spectrometry (GC-MS).

1. Sample Preparation:

- Dissolve approximately 1 mg of the analyte in 1 mL of a suitable volatile solvent (e.g., dichloromethane or ethyl acetate).
- If necessary, dilute the sample to a final concentration of approximately 10-100 µg/mL.

2. GC-MS Instrumentation and Conditions:

- Gas Chromatograph: Agilent 7890B GC or equivalent.
- Mass Spectrometer: Agilent 5977A MSD or equivalent.

- Injector: Split/splitless injector.
 - Injection Volume: 1 μ L.
 - Injector Temperature: 250 $^{\circ}$ C.
 - Split Ratio: 20:1.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- GC Column: HP-5ms (30 m x 0.25 mm, 0.25 μ m film thickness) or equivalent non-polar capillary column.
- Oven Temperature Program:
 - Initial temperature: 70 $^{\circ}$ C, hold for 2 minutes.
 - Ramp: Increase to 280 $^{\circ}$ C at a rate of 10 $^{\circ}$ C/min.
 - Final hold: Hold at 280 $^{\circ}$ C for 5 minutes.
- Mass Spectrometer Conditions:
 - Ionization Mode: Electron Ionization (EI).
 - Ionization Energy: 70 eV.
 - Mass Range: m/z 40-550.
 - Ion Source Temperature: 230 $^{\circ}$ C.
 - Quadrupole Temperature: 150 $^{\circ}$ C.
 - MS Transfer Line Temperature: 280 $^{\circ}$ C.

3. Data Acquisition and Analysis:

- Acquire the data using the instrument's data acquisition software.

- Process the resulting chromatogram and mass spectra.
- Identify the peak corresponding to the analyte and analyze its mass spectrum.
- Compare the obtained spectrum with library spectra (e.g., NIST) for confirmation and interpret the fragmentation pattern to elucidate the structure.

This guide serves as a foundational resource for the mass spectrometric analysis of **Methyl 4,5-dimethyl-2-nitrobenzoate** and related compounds. The provided comparative data and standardized protocol aim to facilitate accurate and reproducible results in a research and development setting.

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